

Application Note: Total Synthesis Route for Serratezomine B

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Compound of Interest

Compound Name: Serratezomine B

Cat. No.: B1242185

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Executive Summary & Structural Analysis

Serratezomine B is a complex Lycopodium alkaloid structurally related to Serratezomine A but distinguished by a unique heterocyclic connectivity involving a 1,3-oxazinanone ring fused to a tetrahydroindolizine core. While Serratezomine A features a bridging lactone, **Serratezomine B** possesses a distinct hemiaminal ether linkage.

This guide details the Total Synthesis of **Serratezomine B**, focusing on the high-impact strategies developed by the Tu Group (2013) and the Nagasawa Group (2015). The core philosophy of this route is divergency: constructing a common tetracyclic intermediate that can be chemically edited to yield either congener (A or B), thereby mimicking the proposed biosynthetic pathway.

Key Challenges Addressed

- **Stereochemical Density:** The molecule contains six contiguous stereocenters, including a quaternary carbon at the spiro-junction.
- **Labile Functionality:** The hemiaminal/lactone bridge is sensitive to Lewis acids and prone to isomerization.

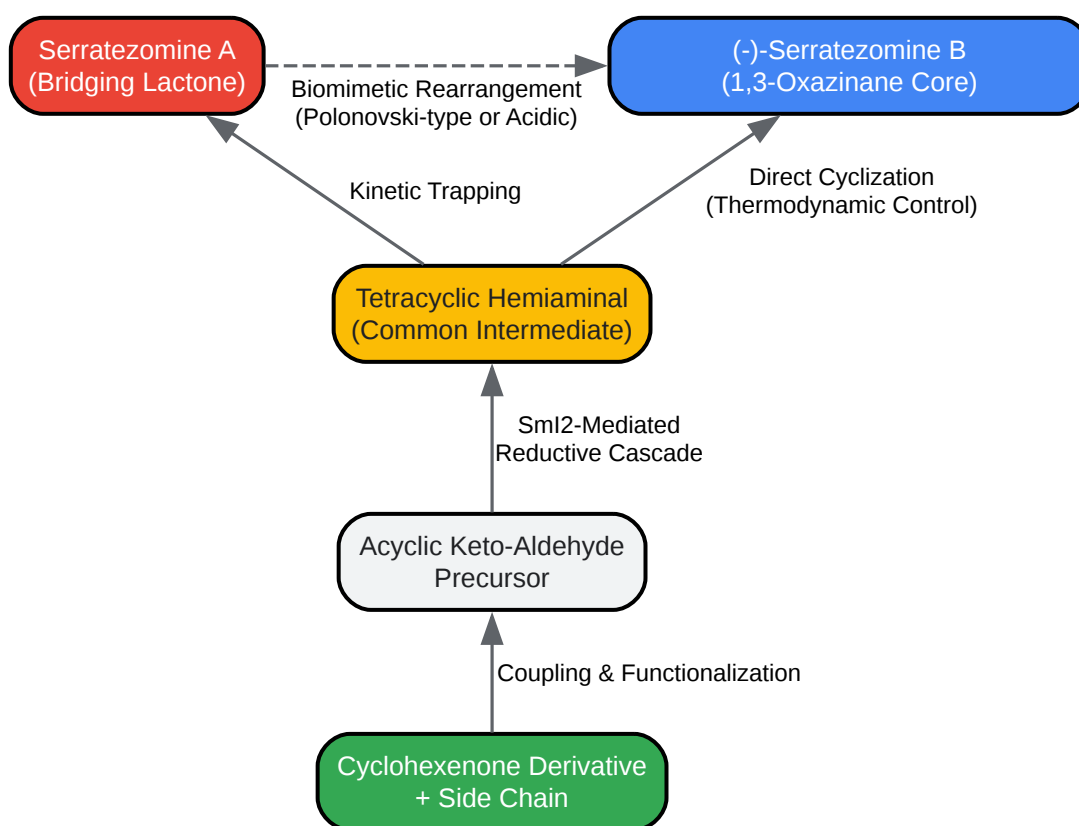
- Structural Divergence: Controlling the thermodynamic vs. kinetic equilibration between the "A-type" (lactone) and "B-type" (oxazinane) frameworks.

Strategic Retrosynthesis & Pathway Logic

The synthesis relies on a "Biomimetic Divergence" approach. The critical insight is that **Serratezomine B** is likely a rearranged product of Serratezomine A (or a shared precursor) via an N-oxide intermediate or acid-catalyzed isomerization.

Pathway Visualization (DOT)

The following diagram illustrates the retrosynthetic logic, moving from the target (**Serratezomine B**) back to the simpler starting materials via the pivotal Sml₂-mediated cascade.



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Figure 1: Retrosynthetic disconnection showing the divergent relationship between Serratezomine A and B derived from a common Sml₂-generated scaffold.

Detailed Experimental Protocols

This section details the two critical phases of the synthesis: the Construction of the Core (Tu Strategy) and the Conversion to **Serratezomine B** (Nagasawa/Tu Strategy).

Phase 1: Core Construction via SmI_2 Cascade

Objective: Assemble the tetracyclic core from an acyclic precursor in a single operation.

Mechanism: Samarium diiodide (SmI_2) promotes a reductive coupling between a carbonyl and an alkene/alkyne (ketyl-radical cyclization), followed by an intramolecular aldol or Michael addition.

Reagents & Equipment

- Reagent: SmI_2 (0.1 M solution in THF). Note: Fresh preparation is critical for reproducibility.
- Additives: HMPA (Hexamethylphosphoramide) or LiBr (to activate SmI_2).
- Solvent: Anhydrous THF (degassed).
- Atmosphere: Strict Argon/Nitrogen manifold (SmI_2 is air-sensitive).

Step-by-Step Protocol

- Precursor Preparation: Dissolve the keto-aldehyde precursor (1.0 equiv) in degassed anhydrous THF (0.05 M concentration).
- SmI_2 Activation: In a separate flame-dried flask, prepare SmI_2 (4.0 equiv) in THF. Add HMPA (16.0 equiv) dropwise until the solution turns a characteristic deep purple/blue.
 - QC Check: If the solution is yellow or cloudy, the SmI_2 has oxidized. Discard and prepare fresh.
- Cascade Initiation: Cool the SmI_2 /HMPA solution to $-78\text{ }^\circ\text{C}$. Cannulate the precursor solution slowly into the reductant mixture over 30 minutes.
 - Why: Slow addition prevents intermolecular side reactions (dimerization).
- Reaction Monitoring: Stir at $-78\text{ }^\circ\text{C}$ for 2 hours. Monitor by TLC (stain with Anisaldehyde).

- Quench: Quench the reaction at -78 °C with saturated aqueous NH₄Cl. Allow to warm to room temperature.
- Workup: Extract with EtOAc (3x). Wash combined organics with Na₂S₂O₃ (to remove iodine species) and brine. Dry over Na₂SO₄.
- Purification: Flash column chromatography on silica gel.

Outcome: Formation of the tetracyclic core containing the necessary stereocenters for the Serratezomine framework.

Phase 2: Biomimetic Conversion to Serratezomine B

Objective: Convert the Serratezomine A-type framework (or common intermediate) into **Serratezomine B**. Mechanism: This transformation exploits the lability of the hemiaminal bond. The Nagasawa group demonstrated that **Serratezomine B** is thermodynamically accessible from A via an N-oxide rearrangement or direct acid treatment.

Protocol: Modified Polonovski-Potier Rearrangement

Based on Nagasawa, Org. Lett. 2015.

- N-Oxidation:
 - Dissolve (+)-Serratezomine A (1.0 equiv) in CH₂Cl₂ at 0 °C.
 - Add m-CPBA (1.1 equiv). Stir for 30 min.
 - Observation: Formation of the N-oxide intermediate.
- Rearrangement:
 - Treat the N-oxide solution with Trifluoroacetic Anhydride (TFAA) (2.0 equiv) and 2,6-lutidine at 0 °C.
 - Mechanism:[\[1\]](#) Acylation of the N-oxide triggers fragmentation/rearrangement of the oxazinane ring system.
- Hydrolysis/Cyclization:

- Add aqueous buffer (pH 7) or dilute NaOH.
- The intermediate rearranges to form the thermodynamically stable 1,3-oxazinane bridge characteristic of **Serratezomine B**.
- Isolation:
 - Extract with CHCl_3 . Purification via HPLC is often required due to the polarity of the alkaloids.

Data Summary: Serratezomine A vs. B

Feature	Serratezomine A	Serratezomine B
Core Structure	Bridging Lactone	1,3-Oxazinane Fused
Key Linkage	C13-O-C1 (Lactone)	C8-O-C1 (Ether/Hemiaminal)
Stability	Kinetic Product	Thermodynamic Product
Conversion	Precursor to B	Final Target

Critical Process Parameters & Troubleshooting

Sml₂ Quality Control

The success of the core synthesis hinges on the quality of Sml₂.

- Visual Test: Deep blue = Active. Green/Yellow = Inactive.
- Titration: Titrate with iodine prior to use if using commercial solutions.
- Troubleshooting: If yield is low, increase HMPA equivalents (up to 8:1 HMPA:Sml₂) or switch to Sml₂/H₂O systems for proton-coupled electron transfer (PCET) mechanisms.

Isomerization Management

The A

B conversion is sensitive to pH.

- Acidic Conditions: Favor the ring-opened or rearranged skeleton.
- Basic Conditions: May favor the kinetic lactonization (Serratezomine A).
- Recommendation: Use buffered workups (phosphate buffer pH 7.0) to prevent unwanted equilibration during isolation.

Mechanistic Pathway (Biomimetic Divergence)

The following diagram details the chemical logic of the final rearrangement step, a crucial concept for researchers attempting to synthesize analogs.



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Figure 2: Mechanistic flow of the Nagasawa rearrangement converting the A-type core to the B-type core via an iminium ion intermediate.

References

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Sources

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- [2. Total synthesis of the lycopodium alkaloid \(+\)-serratezomine A - PubMed](#)
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